

Laboratory-Scale Synthesis of Calcium Saccharin: A Detailed Protocol

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Compound of Interest

Compound Name: Calcium saccharin

Cat. No.: B1199066

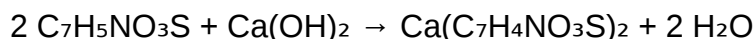
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Introduction

Calcium saccharin, a salt of saccharin, is an artificial sweetener used in various food products and pharmaceuticals. It serves as a non-caloric sugar substitute, particularly for individuals on sodium-restricted diets. The synthesis of **calcium saccharin** is a straightforward acid-base reaction where the acidic proton of the saccharin imide is neutralized by a calcium base. This document provides a detailed protocol for the laboratory-scale synthesis of **calcium saccharin** from saccharin and calcium hydroxide.

Reaction Scheme

The synthesis proceeds via the reaction of two equivalents of saccharin with one equivalent of calcium hydroxide to form **calcium saccharin** and water.



Materials and Equipment

Reagents

Reagent	Formula	Molar Mass (g/mol)	Purity
Saccharin	C ₇ H ₅ NO ₃ S	183.18	>99%
Calcium Hydroxide	Ca(OH) ₂	74.093	>95%
Deionized Water	H ₂ O	18.02	High Purity
Hydrochloric Acid (for pH adjustment and testing)	HCl	36.46	1 M solution

Equipment

- 250 mL three-neck round-bottom flask
- Magnetic stirrer with heating mantle
- Condenser
- Thermometer
- pH meter or pH indicator strips
- Buchner funnel and flask
- Filter paper (Whatman No. 1 or equivalent)
- Beakers
- Graduated cylinders
- Spatulas
- Glass stirring rod
- Drying oven
- Analytical balance

Experimental Protocol

Synthesis of Calcium Saccharin

- **Reaction Setup:** In a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, condenser, and thermometer, add 18.32 g (0.1 mol) of saccharin to 100 mL of deionized water.
- **Initial Heating and Suspension:** Begin stirring the mixture and gently heat to approximately 40-50°C to create a uniform suspension.
- **Addition of Calcium Hydroxide:** Slowly add 3.71 g (0.05 mol) of calcium hydroxide to the saccharin suspension in small portions over 30 minutes. The addition should be gradual to control the exothermic reaction and prevent clumping.
- **Reaction and pH Monitoring:** Continue stirring the mixture at 40-50°C. Monitor the pH of the reaction mixture periodically. The target pH is between 4.50 and 5.75.^[1] If the pH remains too low, small additional portions of calcium hydroxide can be added. The reaction is typically complete within 1-2 hours, indicated by the dissolution of the reactants and a stable pH.
- **Hot Filtration:** Once the reaction is complete, hot-filter the solution through a pre-heated Buchner funnel with filter paper to remove any unreacted starting material or insoluble impurities.
- **Crystallization:** Transfer the hot filtrate to a clean beaker and allow it to cool slowly to room temperature. Further cool the solution in an ice bath to promote crystallization of the **calcium saccharin**.
- **Isolation of Product:** Collect the white crystalline product by vacuum filtration using a Buchner funnel.
- **Purification:** Wash the crystals with two 20 mL portions of cold deionized water to remove any soluble impurities.
- **Drying:** Dry the purified **calcium saccharin** in a drying oven at 105°C for 2 hours or until a constant weight is achieved.^[2]^[3]
- **Yield Calculation:** Weigh the final product and calculate the percentage yield.

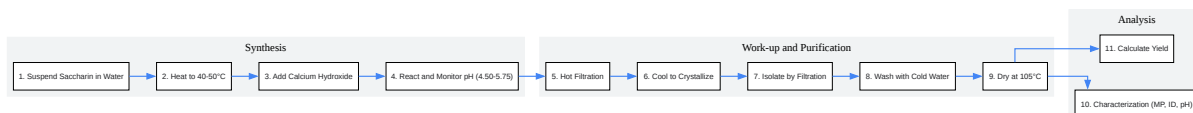
Characterization and Quality Control

Parameter	Method	Expected Result
Appearance	Visual Inspection	White crystalline powder
Melting Point of Precipitated Saccharin	To 10 mL of a 1 in 10 solution of the product, add 1 mL of hydrochloric acid. A crystalline precipitate of saccharin is formed. Wash the precipitate with cold water and dry at 105°C for 2 hours. The melting point of the precipitate should be between 226-230°C. [2] [3]	226-230°C
Identification of Calcium	A solution of the product (1 in 10) should give a positive test for calcium. For example, the addition of ammonium oxalate solution should produce a white precipitate.	Positive test for calcium
pH of Solution (1% w/v)	pH meter	5.0 - 7.5
Solubility	In deionized water at 25°C	Freely soluble

Safety Precautions

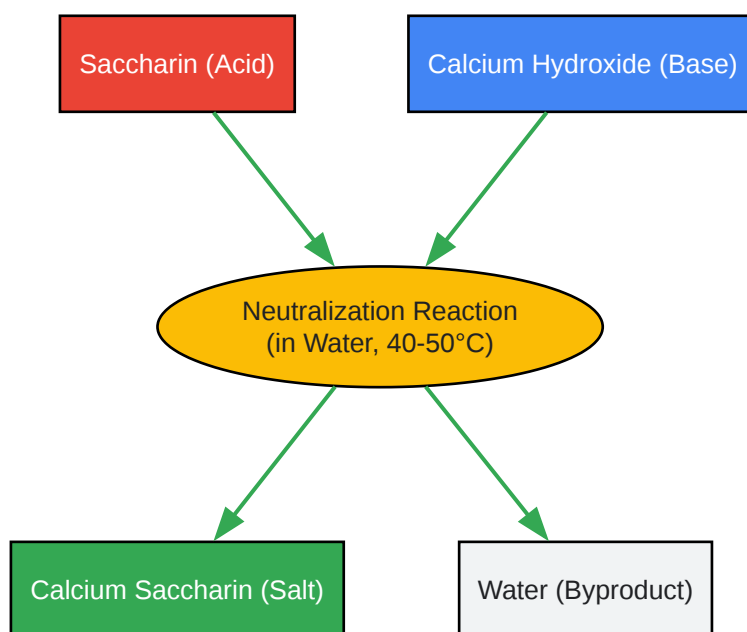
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Perform the synthesis in a well-ventilated fume hood.
- Handle all chemicals with care, avoiding inhalation, ingestion, and skin contact.
- Use caution when heating the reaction mixture.

Diagrams



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Caption: Experimental workflow for the synthesis of **calcium saccharin**.



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References

- 1. NL8300726A - THE SACCHARINE CALCIUM SALT AND ITS PREPARATION. - Google Patents [patents.google.com]
- 2. fao.org [fao.org]
- 3. pharmacopeia.cn [pharmacopeia.cn]
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